

Compound "Augustine": A Technical Guide to Solubility and Stability

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Angustin B*

Cat. No.: *B563228*

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For the Attention of Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document provides a comprehensive technical framework for the assessment of the solubility and stability of the compound "Augustine" (CAS 79659-60-2). As of the date of this publication, specific experimental data on the solubility and stability of "Augustine" is not available in the public domain. Therefore, the data tables presented herein are templates to be populated with experimental results. The experimental protocols provided are based on established methodologies for pharmaceutical compounds.

Introduction

"Augustine" is a naturally occurring compound that has been identified in several plant species, including *Crossyne flava*, *Mitragyna diversifolia*, and *Crinum asiaticum*.^[1] Its molecular formula is C₁₇H₁₉NO₄.^[1] As with any compound under investigation for potential pharmaceutical applications, a thorough understanding of its physicochemical properties, particularly solubility and stability, is paramount for successful drug development. These properties are critical as they influence bioavailability, formulation, and storage of the final drug product.

This guide provides a detailed overview of the core methodologies required to characterize the solubility and stability profile of "Augustine." It is intended to serve as a practical resource for researchers, offering standardized protocols and frameworks for data presentation.

Data Presentation: Solubility and Stability of Augustine

The following tables are designed for the systematic recording of experimental data for "Augustine."

Table 1: Thermodynamic Solubility of Augustine

Solvent System (pH)	Temperature (°C)	Solubility (µg/mL)	Solubility (µM)	Method of Analysis
Phosphate Buffered Saline (pH 7.4)	25	Data not available	Data not available	HPLC-UV
Simulated Gastric Fluid (pH 1.2)	37	Data not available	Data not available	HPLC-UV
Simulated Intestinal Fluid (pH 6.8)	37	Data not available	Data not available	HPLC-UV
Water	25	Data not available	Data not available	LC-MS
Ethanol	25	Data not available	Data not available	LC-MS
DMSO	25	Data not available	Data not available	LC-MS

Table 2: Kinetic Solubility of Augustine

Buffer System (pH)	Incubation Time (hours)	Final DMSO Concentration (%)	Kinetic Solubility (µM)	Method of Detection
Phosphate Buffered Saline (pH 7.4)	2	1	Data not available	Nephelometry
Phosphate Buffered Saline (pH 7.4)	24	1	Data not available	Nephelometry

Table 3: Chemical Stability of Augustine in Solution

Buffer System (pH)	Temperature (°C)	Initial Concentration (µM)	Concentration at 24h (µM)	% Remaining	Degradation Products Identified
pH 2.0	4	Data not available	Data not available	Data not available	Data not available
pH 2.0	25	Data not available	Data not available	Data not available	Data not available
pH 7.4	4	Data not available	Data not available	Data not available	Data not available
pH 7.4	25	Data not available	Data not available	Data not available	Data not available
pH 10.0	4	Data not available	Data not available	Data not available	Data not available
pH 10.0	25	Data not available	Data not available	Data not available	Data not available

Table 4: Solid-State Stability of Augustine

Storage Condition	Time Point	Appearance	Purity (%) by HPLC	Moisture Content (%)
25°C / 60% RH	Initial	Data not available	Data not available	Data not available
25°C / 60% RH	3 months	Data not available	Data not available	Data not available
40°C / 75% RH	Initial	Data not available	Data not available	Data not available
40°C / 75% RH	1 month	Data not available	Data not available	Data not available
Photostability (ICH Q1B)	Initial	Data not available	Data not available	Data not available
Photostability (ICH Q1B)	Final	Data not available	Data not available	Data not available

Experimental Protocols

The following sections detail the methodologies for determining the solubility and stability of "Augustine."

Thermodynamic Solubility Protocol (Shake-Flask Method)

This protocol determines the equilibrium solubility of a compound.

Materials:

- "Augustine" solid compound
- Selected solvents (e.g., PBS pH 7.4, SGF pH 1.2, SIF pH 6.8)
- Scintillation vials
- Orbital shaker with temperature control

- Centrifuge
- HPLC-UV or LC-MS system
- Analytical standards of "Augustine"

Procedure:

- Add an excess amount of solid "Augustine" to a scintillation vial.
- Add a known volume of the desired solvent.
- Seal the vials and place them on an orbital shaker at a controlled temperature (e.g., 25°C or 37°C).
- Shake the vials for a sufficient time to reach equilibrium (typically 24-48 hours).
- After incubation, visually inspect for the presence of undissolved solid.
- Centrifuge the samples to pellet the undissolved solid.
- Carefully collect an aliquot of the supernatant.
- Filter the supernatant using a suitable filter (e.g., 0.45 µm PTFE).
- Analyze the filtrate by a validated HPLC-UV or LC-MS method to determine the concentration of "Augustine".
- Prepare a calibration curve using analytical standards of "Augustine" to quantify the solubility.

Kinetic Solubility Protocol

Kinetic solubility is a measure of how quickly a compound dissolves from a high-concentration stock solution (typically in DMSO) when diluted into an aqueous buffer.^[2]

Materials:

- "Augustine" stock solution in DMSO (e.g., 10 mM)

- Aqueous buffer (e.g., PBS pH 7.4)
- 96-well microplate
- Plate reader with nephelometric or UV-Vis capabilities
- Automated liquid handler (recommended)

Procedure:

- Dispense the aqueous buffer into the wells of a 96-well plate.
- Add a small volume of the "Augustine" DMSO stock solution to the buffer to achieve the desired final concentration.
- Mix the contents of the wells thoroughly.
- Incubate the plate at a controlled temperature (e.g., room temperature or 37°C) for a set period (e.g., 2 and 24 hours).
- Measure the turbidity of the solution in each well using a nephelometer or the absorbance at a specific wavelength using a UV-Vis plate reader.
- The concentration at which precipitation is first observed is considered the kinetic solubility.

Chemical Stability Protocol in Solution

This protocol assesses the degradation of "Augustine" in various aqueous solutions over time. The stability of related alkaloids, such as those from Mitragyna, has been shown to be dependent on pH and temperature.^{[3][4]}

Materials:

- "Augustine" stock solution in a suitable solvent
- Buffers of different pH values (e.g., pH 2, 7.4, 10)
- Temperature-controlled incubators or water baths

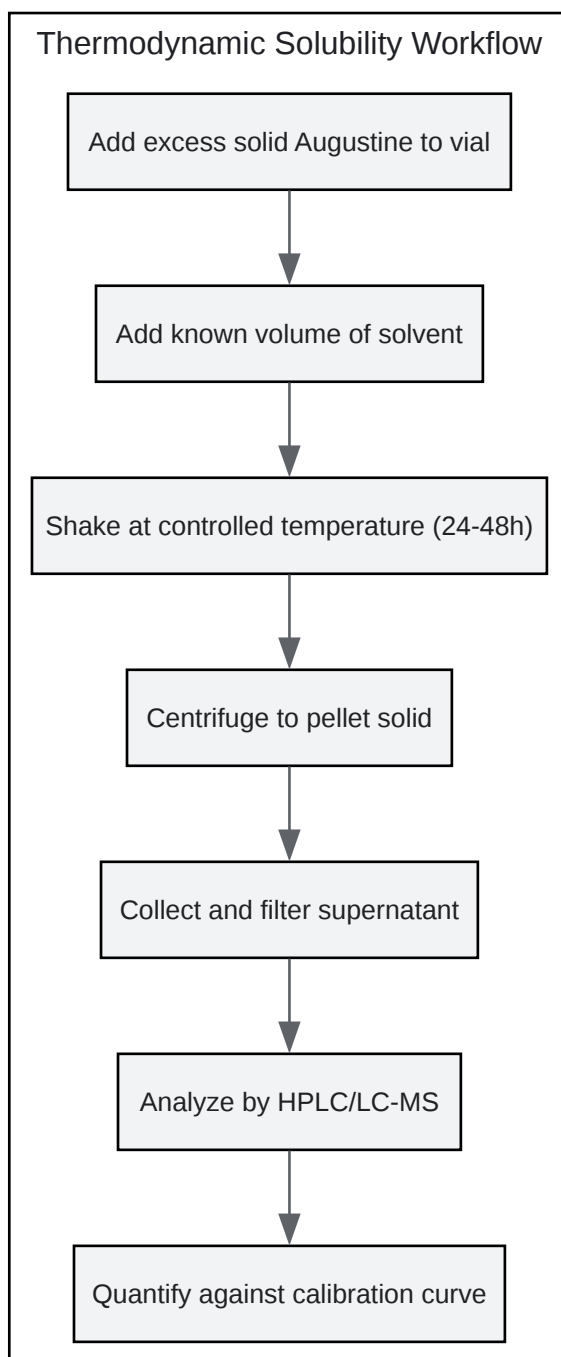
- HPLC-UV or LC-MS system

Procedure:

- Prepare solutions of "Augustine" at a known concentration in the different pH buffers.
- Divide each solution into aliquots for different time points.
- Store the aliquots at specified temperatures (e.g., 4°C and 25°C).
- At each designated time point (e.g., 0, 4, 8, 24 hours), remove an aliquot from each condition.
- Immediately analyze the samples by a validated stability-indicating HPLC-UV or LC-MS method.
- Quantify the remaining concentration of "Augustine" and identify any major degradation products.
- Calculate the percentage of "Augustine" remaining at each time point relative to the initial concentration.

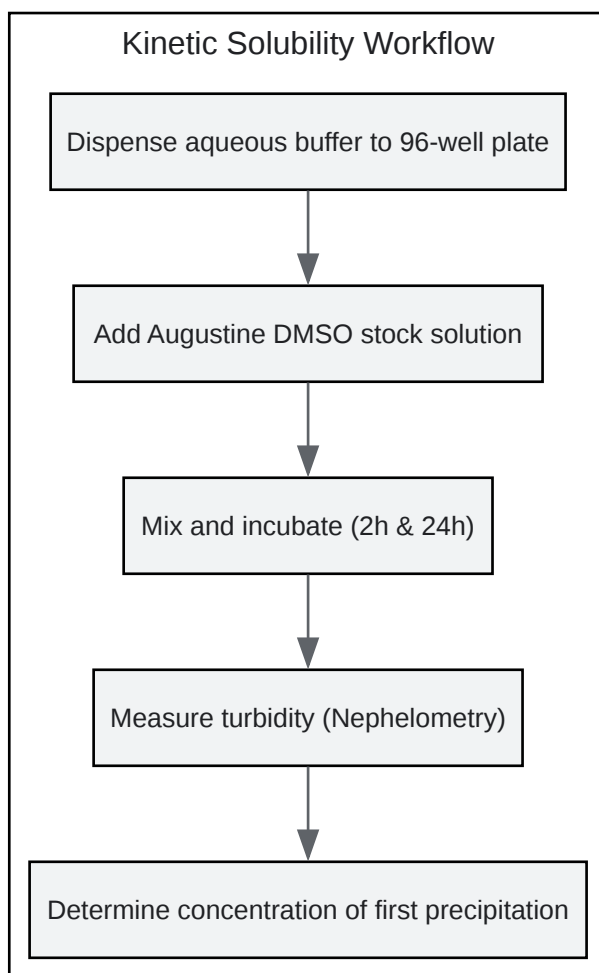
Visualizations

The following diagrams illustrate the workflows for the experimental protocols described above.



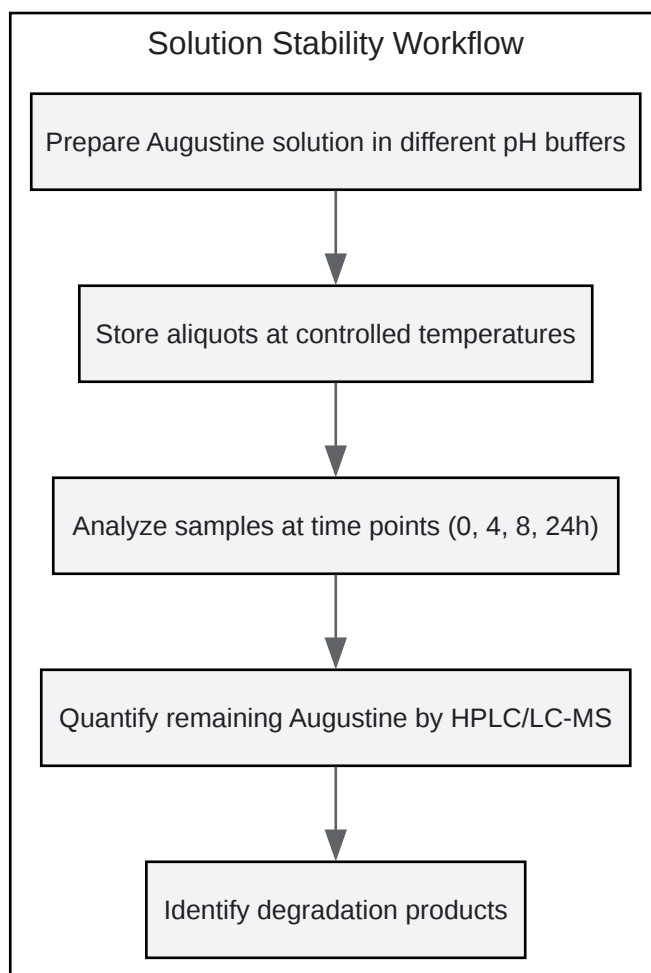
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Figure 1. Thermodynamic Solubility Workflow



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Figure 2. Kinetic Solubility Workflow



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Figure 3. Solution Stability Workflow

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- To cite this document: BenchChem. [Compound "Augustine": A Technical Guide to Solubility and Stability]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b563228#augustine-compound-solubility-and-stability]

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